Precision Synthesis of Fmoc-D-Arg(Mts)-OH: A Chelation-Controlled Protocol

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Compound of Interest

Compound Name:	*Fmoc-D-Arg(Mts)-OH*
CAS No.:	*268204-88-2*
Cat. No.:	*B613534*

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Abstract & Strategic Overview

The synthesis of **Fmoc-D-Arg(Mts)-OH** (

-Fmoc-

-mesitylenesulfonyl-D-arginine) represents a critical workflow for peptide chemists requiring robust side-chain protection. Unlike the acid-labile Pbf or Pmc groups commonly used in standard SPPS, the Mts (Mesitylene-2-sulfonyl) group exhibits significant stability against Trifluoroacetic Acid (TFA). It requires strong acidic conditions (e.g., TFMSA, HF, or Methanesulfonic acid) for cleavage, making it indispensable for:

- Fragment Condensation: Where intermediate fragments must be deprotected/cleaved without exposing the Arginine side chain.
- Solution Phase Synthesis: Preventing

  -lactam formation during activation.
- Orthogonal Protection Schemes: Surviving standard Boc/Fmoc deprotection cycles.

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This protocol utilizes the Copper(II) Chelation Strategy. By forming a transient

-coordinated copper complex, we exclusively expose the

-guanidino function for sulfonylation, preventing racemization of the D-isomer and ensuring regioselectivity without requiring orthogonal protecting groups on the

-amine.

Chemical Logic & Mechanism

The synthesis relies on the "Masking Effect" of transition metals.

- Chelation: D-Arginine reacts with Cu(II) to form a stable, blue-colored complex. The Copper atom coordinates with the

  -amino and

  -carboxyl groups, effectively "locking" the chiral center and blocking these sites from reaction.

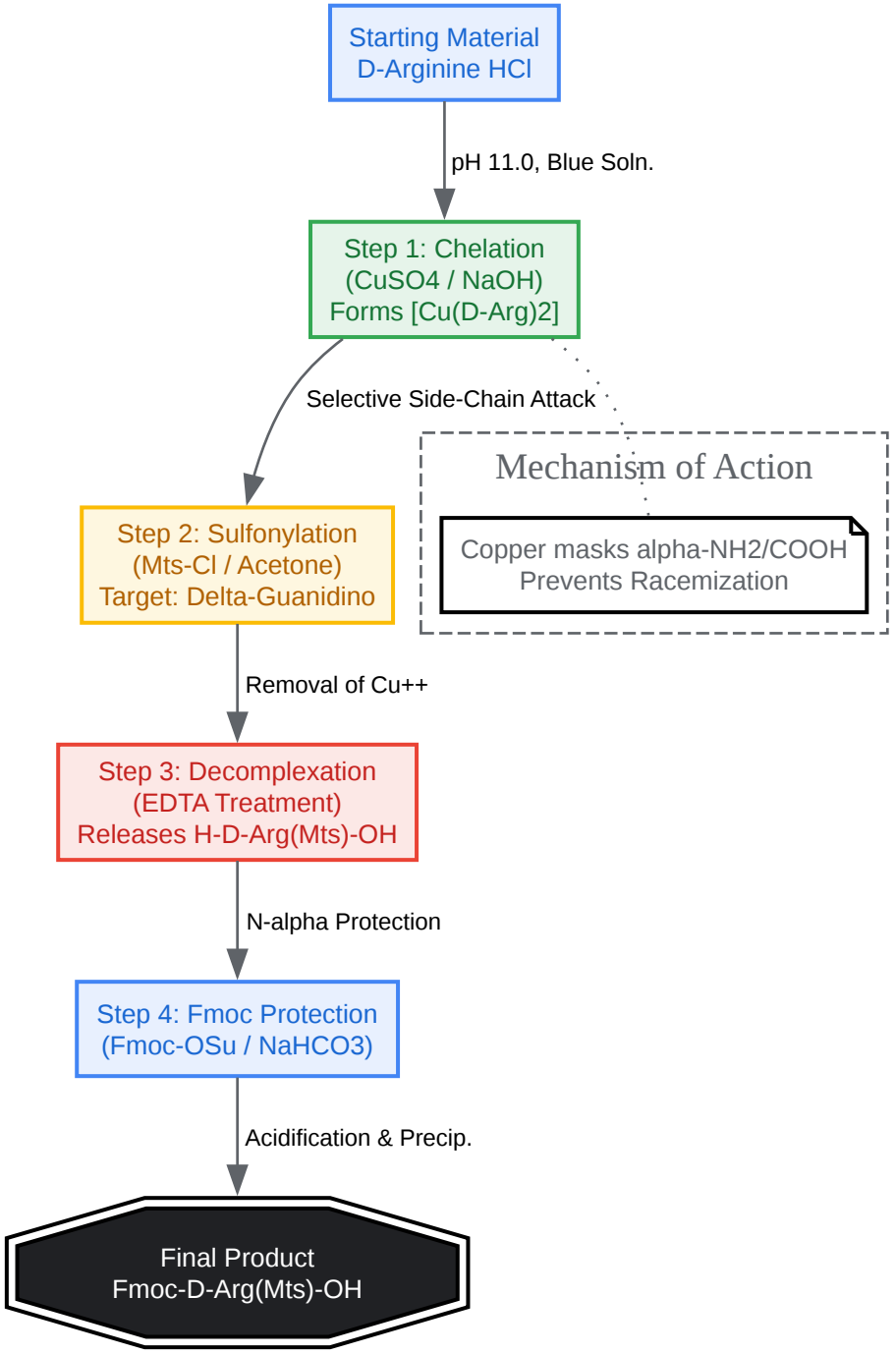
- Sulfonylation: The side-chain guanidino group remains free and nucleophilic. Under controlled basic conditions, it reacts with Mesitylenesulfonyl Chloride (Mts-Cl).

- Decomplexation: The copper is stripped using a chelating agent (EDTA), yielding H-D-Arg(Mts)-OH.

- Fmoc Protection: The free zwitterion is reacted with Fmoc-OSu to yield the final product.

Visualization: The Chelation-Controlled Pathway

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Caption: Flowchart illustrating the chelation-controlled synthesis of **Fmoc-D-Arg(Mts)-OH**, highlighting the copper masking strategy.

Materials & Reagents

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Reagent	Grade/Purity	Role
D-Arginine HCl	>99% (Chiral Pure)	Backbone Substrate
Copper(II) Sulfate Pentahydrate	ACS Reagent	Chelation Agent
Mesitylenesulfonyl Chloride (Mts-Cl)	>98%	Side-chain Protecting Group
Fmoc-OSu	>99%	N-alpha Protecting Group
EDTA Disodium Salt	ACS Reagent	Decomplexation Agent
Acetone/Dioxane	HPLC Grade	Solvents
Sodium Bicarbonate	ACS Reagent	Base for Fmoc step

Experimental Protocol

Phase 1: Formation of the Copper Complex

Objective: Mask the

-amino and

-carboxyl groups.

- Dissolve D-Arginine HCl (10.5 g, 50 mmol) in Water (50 mL).
- Add Copper(II) Sulfate Pentahydrate (6.25 g, 25 mmol) dissolved in water (25 mL).
  - Note: The stoichiometry is 2:1 (Arg:Cu) as the complex is bis(argininato)copper(II).
- Adjust pH to 11.0–11.5 using 2N NaOH.
  - Observation: The solution will turn a deep, brilliant blue. If a precipitate forms, add more water or verify pH is not >12 (which precipitates Copper Hydroxide).
- Stir for 30 minutes at room temperature to ensure complete complexation.

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Phase 2: Side-Chain Sulfonylation (Introduction of Mts)

Objective: React the free guanidino group with Mts-Cl.

- Cool the blue solution to 0–5°C (Ice bath).
- Dissolve Mesitylenesulfonyl Chloride (Mts-Cl) (13.1 g, 60 mmol, 1.2 eq) in Acetone (40 mL).
- Add the Mts-Cl solution dropwise to the copper complex over 45 minutes.
  - Critical Control: Simultaneously maintain pH at 11.0–11.5 by dropwise addition of 2N NaOH using an autotitrator or manual addition.
  - Why? If pH drops, the guanidino group becomes protonated and unreactive. If pH is too high, Mts-Cl hydrolyzes.
- Allow the reaction to warm to room temperature and stir for 4–6 hours.
  - Endpoint: Monitor by TLC (System: n-BuOH/AcOH/H2O 4:1:1). The starting material spot should disappear.

Phase 3: Decomplexation (Copper Removal)

Objective: Release the H-D-Arg(Mts)-OH intermediate.

- Filter the reaction mixture to remove any insoluble byproducts.
- Add EDTA Disodium Salt (18.6 g, 50 mmol) to the filtrate.
- Stir vigorously for 1 hour. The deep blue color should fade to a light green/colorless solution as the Cu-EDTA complex forms (which is water-soluble).
- Cool the solution on ice. The product H-D-Arg(Mts)-OH often precipitates as a zwitterion.
- Collect the precipitate by filtration. Wash with ice-cold water (3x) and Acetone (2x) to remove residual Mts-Cl and Cu-EDTA.
- Dry the white solid in vacuo.

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- Yield Check: Expected yield ~75-85%.

Phase 4: Fmoc Protection

Objective: Protect the

-amine for SPPS utility.

- Suspend the dried H-D-Arg(Mts)-OH (Intermediate) in a mixture of Water (50 mL) and Dioxane (50 mL).
- Add Sodium Bicarbonate (NaHCO3, 2 eq) to dissolve the intermediate (pH ~8.5).
- Add Fmoc-OSu (N-(9-Fluorenylmethoxycarbonyloxy)succinimide) (1.1 eq) dissolved in minimal Dioxane.
- Stir at room temperature for 12 hours.
  - Monitoring: HPLC analysis (C18 column, Gradient 5-95% ACN).
- Workup:
  - Evaporate Dioxane under reduced pressure.
  - Dilute the aqueous residue with Water (100 mL).
  - Extract with Diethyl Ether (2x) to remove unreacted Fmoc-OSu and byproducts (Discard organic layer).
  - Acidify the aqueous phase carefully with 1N HCl to pH 2.0.
  - Observation: The product **Fmoc-D-Arg(Mts)-OH** will precipitate as a white solid.
- Extract the precipitate into Ethyl Acetate. Wash with Brine, dry over Na2SO4, and evaporate to dryness.
- Recrystallization: Crystallize from Ethyl Acetate/Hexane.

Quality Control & Specifications

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Parameter	Specification	Method
Appearance	White to off-white powder	Visual
Purity	> 98.0%	RP-HPLC (C18, 220nm)
Mass Identity	[M+H]+ = 595.7 Da (approx)	ESI-MS
Enantiomeric Purity	< 0.5% L-Isomer	Chiral HPLC (Crownpak or similar)
Melting Point	145–150°C (Decomp)	Capillary Method

Troubleshooting Guide

- Problem: Low yield in Step 2 (Sulfonylation).
  - Cause: pH drift. The reaction generates HCl, dropping the pH rapidly.
  - Fix: Use an automated pH-stat or check pH every 5 minutes.
- Problem: Blue tint in final product.
  - Cause: Incomplete copper removal.
  - Fix: Reprocess the intermediate with Chelex-100 resin or perform an additional wash with dilute EDTA solution before Fmoc protection.
- Problem: Racemization.
  - Cause: Excessive heat or high pH during Fmoc step.
  - Fix: Ensure Fmoc protection is done at room temperature and pH does not exceed 9.0.

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